

Navigating the Solubility Landscape of 5-Amino-2-methoxybenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 5-Amino-2-methoxybenzoic Acid

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Introduction

5-Amino-2-methoxybenzoic acid is a key intermediate in the synthesis of a variety of pharmacologically active compounds and other specialty chemicals.^[1] Its solubility characteristics in different solvents are a critical parameter for process development, formulation, and purification. This technical guide provides a comprehensive overview of the available solubility information for **5-Amino-2-methoxybenzoic acid** and its structurally related isomers. Due to the limited availability of direct quantitative data for **5-Amino-2-methoxybenzoic acid**, this guide presents qualitative and quantitative solubility data for closely related compounds to serve as a valuable reference. Furthermore, detailed experimental protocols for determining solubility are provided to empower researchers to generate precise data for their specific applications.

Quantitative Solubility Data

Direct quantitative solubility data for **5-Amino-2-methoxybenzoic acid** in various solvents is not readily available in published literature. However, the solubility of structurally similar compounds, such as 2-Amino-5-methoxybenzoic acid and 2-Methoxybenzoic acid, can provide valuable insights into its likely behavior.

Compound	Solvent	Temperature (°C)	Solubility
2-Amino-5-methoxybenzoic acid	Methanol	Not Specified	Slightly soluble[2]
2-Methoxybenzoic acid	Water	30	5 mg/mL[3]
2-Methoxybenzoic acid	Water	Not Specified	Slightly soluble[4]
2-Methoxybenzoic acid	Chloroform	Not Specified	Sparingly soluble[4]
2-Methoxybenzoic acid	Methanol	Not Specified	Sparingly soluble[4]
2-Methoxybenzoic acid	Ethanol	Not Specified	Freely soluble[3]

Experimental Protocols

To determine the precise solubility of **5-Amino-2-methoxybenzoic acid** in specific solvents, the following established experimental protocols can be employed.

Isothermal Shake-Flask Method

The isothermal shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound.

Materials:

- **5-Amino-2-methoxybenzoic acid** (pure solid)
- Selected solvents of interest (e.g., water, methanol, ethanol, acetone, ethyl acetate)
- Conical flasks with stoppers
- Thermostatically controlled shaker bath or incubator

- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical instrumentation for concentration measurement (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **5-Amino-2-methoxybenzoic acid** to a conical flask. The presence of undissolved solid is crucial to ensure saturation.
 - Add a known volume of the desired solvent to the flask.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatically controlled shaker and agitate at a constant speed and temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the solution to stand undisturbed for a short time to let the excess solid settle.
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter (e.g., 0.45 µm) to remove any undissolved solid particles. This step is critical to prevent overestimation of solubility.
- Quantitative Analysis:
 - Accurately dilute the filtered saturated solution with the same solvent to a concentration within the linear range of the analytical method.
 - Determine the concentration of **5-Amino-2-methoxybenzoic acid** in the diluted solution using a validated analytical method such as UV-Vis spectrophotometry or High-

Performance Liquid Chromatography (HPLC).

- Calculation of Solubility:
 - Calculate the solubility using the following formula, accounting for the dilution factor:

Gravimetric Method

The gravimetric method is a straightforward approach for determining solubility, particularly when a non-volatile solute is dissolved in a volatile solvent.

Materials:

- **5-Amino-2-methoxybenzoic acid** (pure solid)
- Selected volatile solvents
- Conical flasks with stoppers
- Thermostatically controlled shaker bath or incubator
- Analytical balance
- Evaporating dish
- Drying oven
- Desiccator

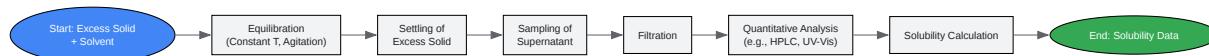
Procedure:

- Preparation of Saturated Solution:
 - Follow the same procedure as in the isothermal shake-flask method to prepare a saturated solution at a constant temperature.
- Sample Collection and Weighing:

- After equilibration and settling, carefully transfer a known volume or mass of the clear supernatant to a pre-weighed evaporating dish.
- Solvent Evaporation:
 - Gently evaporate the solvent from the evaporating dish in a fume hood or using a rotary evaporator.
- Drying and Weighing:
 - Dry the evaporating dish containing the solid residue in an oven at a temperature below the melting point of **5-Amino-2-methoxybenzoic acid** until a constant weight is achieved.
 - Cool the dish in a desiccator to room temperature before weighing.
- Calculation of Solubility:
 - The solubility is calculated as the mass of the dried residue per volume or mass of the solvent used.

Visualizations

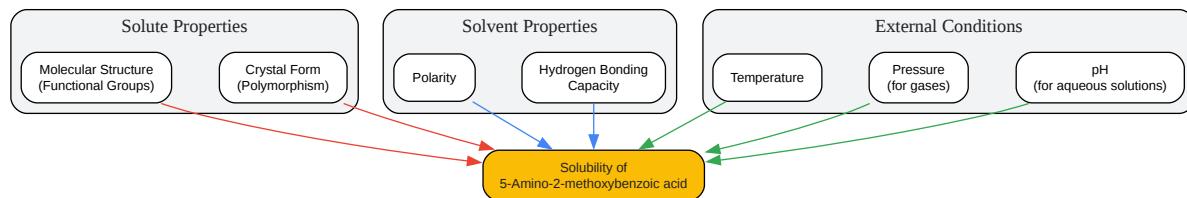
Experimental Workflow for Solubility Determination



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Caption: Experimental workflow for determining the solubility of **5-Amino-2-methoxybenzoic acid**.

Factors Influencing Solubility

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Caption: Key factors influencing the solubility of a solid compound in a liquid solvent.

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